

An In-depth Technical Guide to the Physical Properties of Iodocyclobutane

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Compound of Interest

Compound Name: Iodocyclobutane

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This technical guide provides a focused overview of the key physical properties of **iodocyclobutane** (CAS No: 38557-29-8), a halogenated cyclic alkane of interest in organic synthesis and medicinal chemistry.^[1] The document details its boiling point and density, outlines the standard experimental methodologies for their determination, and presents logical workflows for these procedures.

Core Physical and Chemical Properties

Iodocyclobutane is a four-membered cyclic compound featuring an iodine atom bonded to the cyclobutane ring.^[2] Its molecular formula is C_4H_7I , with a molecular weight of approximately 182.00 g/mol.^{[2][3]} It typically presents as a colorless to pale yellow liquid.^[1] The presence of the iodine atom makes it a useful intermediate for nucleophilic substitution reactions.^{[1][2]}

Quantitative Physical Data

The primary physical constants for **iodocyclobutane** are summarized in the table below. These values are critical for reaction setup, purification processes (such as distillation), and analytical characterization.

Physical Property	Value	Conditions
Boiling Point	141.4 °C	At 760 mmHg[4]
Density	1.9 g/cm ³	Not Specified
Vapor Pressure	7.337 mmHg	At 25 °C[4]
Refractive Index	1.57	Not Specified[4]

Standardized Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail standard laboratory protocols for measuring the boiling point and density of liquid compounds like **iodocyclobutane**.

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[5] For small sample volumes, the capillary method (or micro-reflux method) is highly effective and convenient.[6]

Materials:

- Sample of **iodocyclobutane** (~0.5 mL)
- Small test tube (e.g., 150mm diameter)
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath, Thiele tube, or metal heating block)[6][7]
- Clamps and stand

Procedure:

- Sample Preparation: Place approximately 0.5 mL of the liquid **iodocyclobutane** into the small test tube.[6]

- Capillary Insertion: Place the capillary tube into the test tube with its open end facing down.
[8]
- Apparatus Assembly:
 - Attach the test tube to the thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.
 - Immerse the assembly into the heating apparatus (e.g., oil bath). The thermometer bulb and the sample should be fully submerged below the surface of the heating medium.[6][7]
- Heating: Begin heating the apparatus gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.[6]
- Observation: Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube.[6][8] This indicates the liquid's vapor has displaced all the air and its vapor pressure is exceeding the external pressure.
- Boiling Point Reading: Turn off the heat and allow the apparatus to cool slowly. The stream of bubbles will slow and eventually stop. The exact temperature at which the liquid begins to enter the capillary tube is the boiling point.[7][8] Record this temperature.
- Pressure Correction: For high accuracy, record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.[5]

Density is the mass per unit volume of a substance.[9] The pycnometer method is a highly precise technique for determining the density of liquids by comparing the weight of a known volume of the sample to the weight of the same volume of a reference substance with a known density, such as distilled water.[9][10]

Materials:

- Pycnometer (a glass flask with a close-fitting ground glass stopper containing a capillary hole)[10]
- Analytical balance

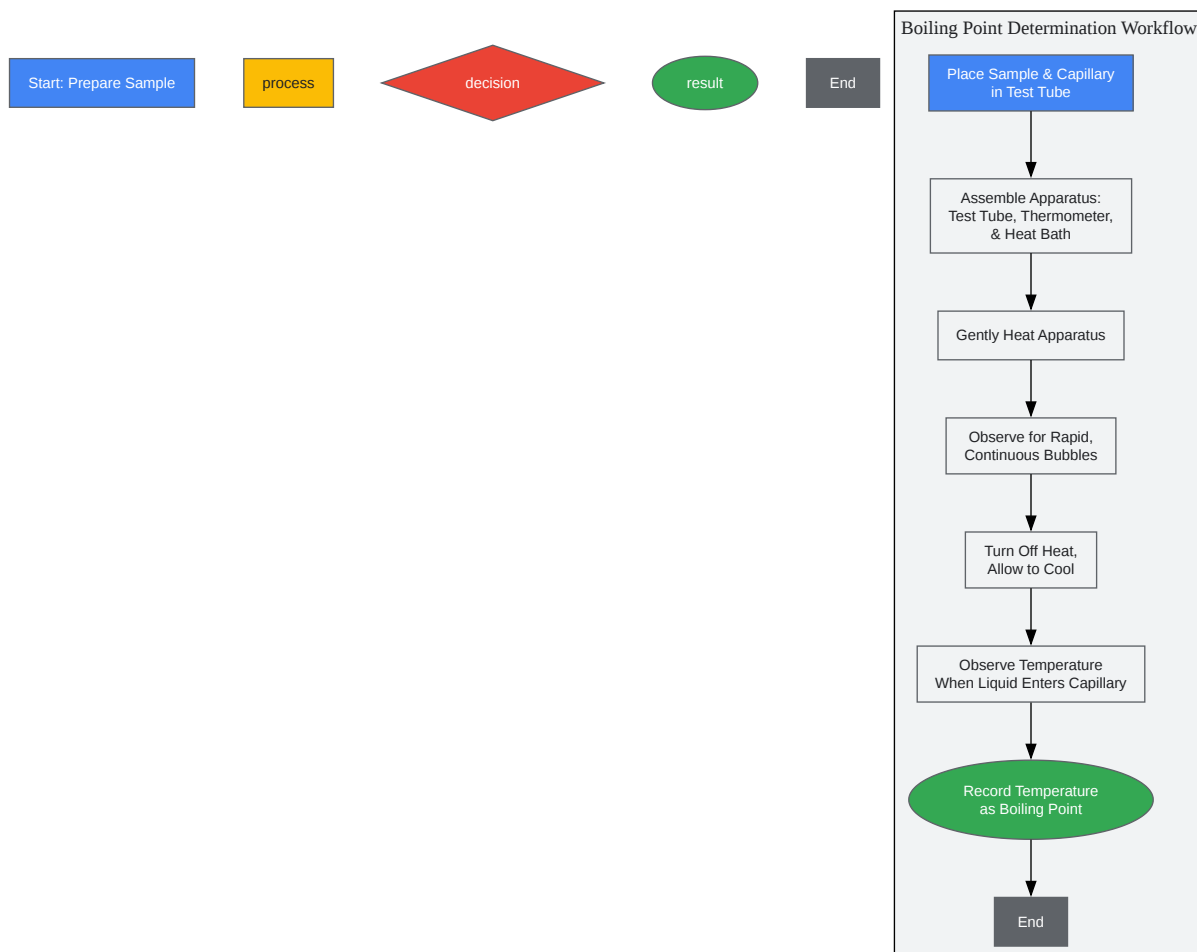
- Sample of **Iodocyclobutane**
- Distilled water (as a reference liquid)
- Thermostatic bath (for precise temperature control)[[11](#)]

Procedure:

- Measure Mass of Empty Pycnometer: Thoroughly clean and dry the pycnometer and its stopper. Weigh it on an analytical balance and record this mass (m_0).[[9](#)]
- Measure Mass with Reference Liquid (Water): Fill the pycnometer with distilled water. Insert the stopper, allowing excess water to exit through the capillary.[[9](#)] Ensure no air bubbles are trapped. Place the filled pycnometer in a thermostatic bath set to a specific temperature (e.g., 20 °C or 25 °C) until it reaches thermal equilibrium.[[11](#)] Dry the exterior completely and weigh it. Record this mass (m_1).
- Measure Mass with Sample Liquid (**Iodocyclobutane**): Empty and dry the pycnometer. Fill it with **Iodocyclobutane**, following the same procedure of inserting the stopper, equilibrating to the same temperature in the thermostatic bath, drying the exterior, and weighing.[[11](#)] Record this mass (m_2).
- Calculation:
 - Mass of water (m_{water}) = $m_1 - m_0$
 - Mass of **Iodocyclobutane** (m_{sample}) = $m_2 - m_0$
 - Volume of the pycnometer (V) = $m_{\text{water}} / \rho_{\text{water}}$ (where ρ_{water} is the known density of water at the experimental temperature).
 - Density of **Iodocyclobutane** (ρ_{sample}) = m_{sample} / V

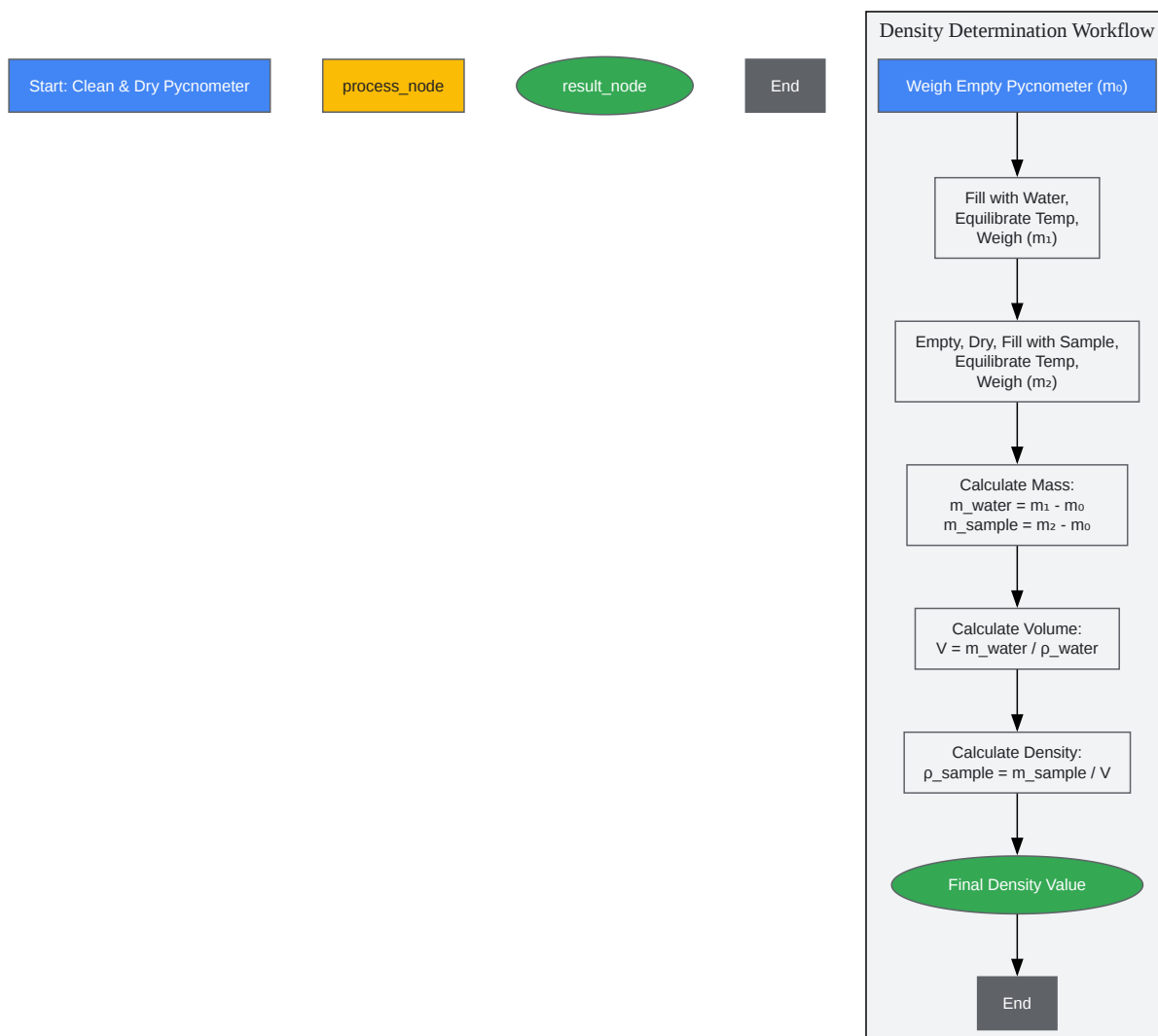
Visualized Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Boiling Point Determination.



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Caption: Workflow for Density Determination.

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